

N,N-Dimethylsulfamide-d6: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N,N-Dimethylsulfamide-d6*

Cat. No.: B563673

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety and handling of **N,N-Dimethylsulfamide-d6**. This document is intended for professionals in research, science, and drug development who utilize deuterated compounds. It consolidates available safety data, outlines best practices for handling, and provides experimental protocols and visualizations to ensure the integrity of the compound and the safety of laboratory personnel.

Introduction

N,N-Dimethylsulfamide-d6 is the deuterated form of N,N-Dimethylsulfamide, where the six hydrogen atoms on the methyl groups have been replaced with deuterium. This isotopic labeling is a valuable tool in pharmaceutical research, particularly in metabolic studies, due to the kinetic isotope effect, which can alter the metabolic fate of a molecule.^[1] The stronger carbon-deuterium bond compared to the carbon-hydrogen bond can lead to increased metabolic stability, a longer drug half-life, and potentially a better safety profile.^[1] However, the unique properties of deuterated compounds necessitate specialized handling and storage to maintain their chemical and isotopic purity.

Compound Identification and Properties

A clear identification of **N,N-Dimethylsulfamide-d6** and its non-deuterated counterpart is crucial for accessing the correct safety information.

Identifier	N,N-Dimethylsulfamide-d6	N,N-Dimethylsulfamide
CAS Number	1189689-95-9[2][3][4]	3984-14-3[2][3]
Molecular Formula	C ₂ D ₆ H ₂ N ₂ O ₂ S[2]	C ₂ H ₆ N ₂ O ₂ S[5]
Molecular Weight	130.20 g/mol [4]	124.17 g/mol [5]
Appearance	White to Off-White Solid[6]	Data not available
Melting Point	89-91°C[6]	Data not available
Storage Temperature	-20°C[3][6]	Data not available
Solubility	Slightly soluble in Acetone, DMSO, and Methanol[6]	Data not available

Note: Due to the limited availability of a comprehensive Safety Data Sheet (SDS) for **N,N-Dimethylsulfamide-d6**, some data from the non-deuterated form is used for reference and should be considered as an approximation.

Hazard Identification and Safety Precautions

The primary hazards associated with **N,N-Dimethylsulfamide-d6** are related to skin and eye irritation. It is imperative to handle this compound with appropriate personal protective equipment and in a controlled laboratory environment.

GHS Hazard Classification

Hazard Class	Hazard Statement
Skin Irritation	H315: Causes skin irritation
Skin Sensitization	H317: May cause an allergic skin reaction
Eye Irritation	H319: Causes serious eye irritation

Precautionary Statements

A summary of key precautionary statements for handling **N,N-Dimethylsulfamide-d6** is provided below.

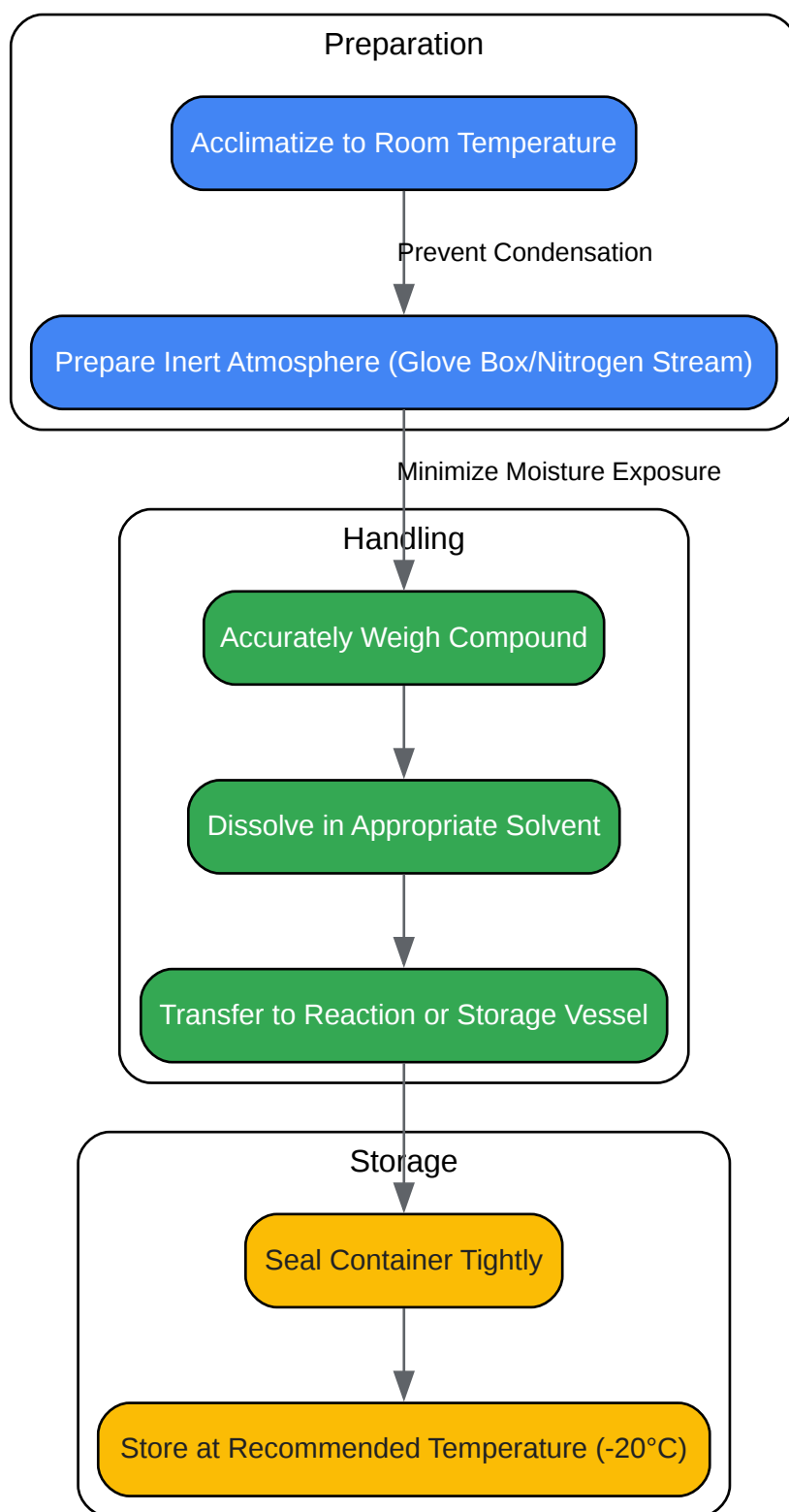
Category	Precautionary Statement
Prevention	P280: Wear protective gloves/protective clothing/eye protection/face protection.
Response	P302 + P352: IF ON SKIN: Wash with plenty of water. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P332 + P317: If skin irritation occurs: Get medical help.
Storage	Store at -20°C in a dry, well-ventilated place. [3] [6]
Disposal	P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

Handling and Storage of Deuterated Compounds

The handling and storage of deuterated compounds like **N,N-Dimethylsulfamide-d6** require specific protocols to prevent isotopic dilution and degradation. The primary risks are exposure to atmospheric moisture, which can lead to hydrogen-deuterium (H-D) exchange, and improper storage temperatures.[\[1\]](#)[\[7\]](#)

General Handling Workflow

The following diagram illustrates a general workflow for the safe handling of deuterated compounds.

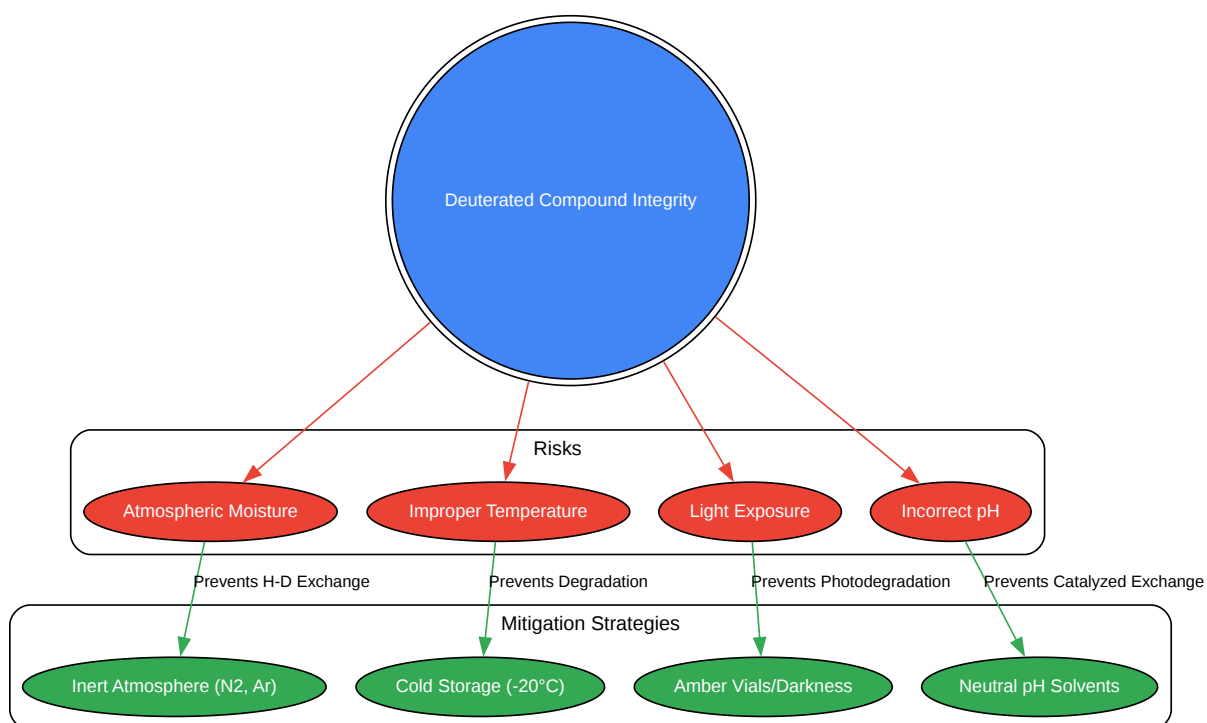


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General workflow for handling deuterated compounds.

Risks Associated with Handling Deuterated Compounds

This diagram outlines the key risks and mitigation strategies when working with deuterated compounds.



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Risks and mitigation for deuterated compounds.

Experimental Protocols

Adherence to detailed experimental protocols is essential for both safety and the validity of experimental results.

Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling **N,N-Dimethylsulfamide-d6**.

The following PPE is recommended based on the available safety information:

PPE Type	Specification
Eye Protection	Chemical safety goggles or face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.
Respiratory Protection	Use in a well-ventilated area or under a fume hood. A respirator may be required for large quantities or if dust is generated. [8]

Preparation of Stock Solutions

This protocol outlines a general procedure for preparing a stock solution of a deuterated compound.

Objective: To accurately prepare a stock solution of **N,N-Dimethylsulfamide-d6** while maintaining its isotopic and chemical integrity.

Materials:

- **N,N-Dimethylsulfamide-d6**
- Appropriate high-purity solvent (e.g., Methanol, DMSO)
- Calibrated analytical balance
- Class A volumetric flasks

- Pipettes
- Amber glass vials with PTFE-lined caps
- Inert gas source (Nitrogen or Argon)

Procedure:

- Acclimatization: Allow the sealed container of **N,N-Dimethylsulfamide-d6** to equilibrate to room temperature for at least 30 minutes before opening to prevent condensation.[7]
- Inert Atmosphere: If possible, perform all manipulations in a glove box or under a gentle stream of dry inert gas.[7]
- Weighing: Accurately weigh the desired amount of the compound using a calibrated analytical balance.
- Dissolution: Quantitatively transfer the weighed compound to a volumetric flask. Add a small amount of the chosen solvent to dissolve the solid completely.
- Dilution: Once dissolved, dilute the solution to the mark with the solvent.
- Mixing: Cap the flask and mix thoroughly by inverting it multiple times.
- Storage: Transfer the stock solution to a labeled amber vial with a PTFE-lined cap and store at -20°C.[6][9]

First Aid Measures

In case of exposure to **N,N-Dimethylsulfamide-d6**, the following first aid measures should be taken.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention.[8]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation or a rash occurs, seek medical advice.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.

Conclusion

The safe and effective use of **N,N-Dimethylsulfamide-d6** in a research and development setting hinges on a thorough understanding of its potential hazards and the implementation of stringent handling and storage protocols. While a comprehensive Safety Data Sheet specifically for the deuterated compound is not readily available, the information for the non-deuterated analogue, combined with general best practices for handling deuterated compounds, provides a solid foundation for safe laboratory practices. Researchers must prioritize the prevention of skin and eye contact and take meticulous care to avoid isotopic dilution through exposure to moisture. By adhering to the guidelines outlined in this technical guide, scientists can ensure both the integrity of their research and a safe working environment.

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- To cite this document: BenchChem. [N,N-Dimethylsulfamide-d6: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b563673#n-n-dimethylsulfamide-d6-safety-data-sheet-and-handling]

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